

3,3',3"-Nitrilotris(propylamine) CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(3-aminopropyl)amine*

Cat. No.: B1583958

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In-Depth Technical Guide: 3,3',3"-Nitrilotris(propylamine)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3,3',3"-Nitrilotris(propylamine), a key building block in the synthesis of poly(propylene imine) (PPI) dendrimers. The document details its chemical and physical properties, provides a step-by-step synthesis protocol for PPI dendrimers, and explores their applications in drug and gene delivery. Safety and handling information is also included. A central focus of this guide is the structured presentation of quantitative data and a detailed experimental workflow for dendrimer synthesis and its subsequent application in drug delivery, visualized using the DOT language.

Core Compound Properties: 3,3',3"-Nitrilotris(propylamine)

3,3',3"-Nitrilotris(propylamine), also known as **Tris(3-aminopropyl)amine**, is a tetraamine featuring a central tertiary nitrogen atom and three primary amine termini. This symmetrical, branched structure makes it an ideal core molecule for the divergent synthesis of dendrimers.

Property	Value
CAS Number	4963-47-7 [1] [2]
Molecular Formula	C ₉ H ₂₄ N ₄
Molecular Weight	188.31 g/mol [1]
Appearance	Colorless to light yellow clear liquid [2]
Purity	>97.0% (Typical) [2]

Synthesis of Poly(propylene imine) (PPI) Dendrimers

The synthesis of PPI dendrimers from 3,3',3''-Nitrilotris(propylamine) is a well-established divergent process. This method involves a repetitive two-step reaction sequence for each generation of the dendrimer: a Michael addition of acrylonitrile to the primary amine groups, followed by the reduction of the terminal nitrile groups to primary amines.

Experimental Protocol: Divergent Synthesis of PPI Dendrimers

Materials:

- 3,3',3''-Nitrilotris(propylamine) (Generation 0 core)
- Acrylonitrile
- Deionized water
- Methanol
- Raney-Nickel (catalyst) or Lithium aluminum hydride (LiAlH₄)
- Hydrogen gas (if using Raney-Nickel)
- Ethoxyethane (diethyl ether) (if using LiAlH₄)

- Dilute acid (for workup with LiAlH₄)
- Appropriate reaction vessels and purification apparatus

Step 1: Michael Addition of Acrylonitrile (Generation 0 to Generation 0.5)

- In a suitable reaction vessel, dissolve 3,3',3"-Nitrilotris(propylamine) in deionized water.
- Slowly add a molar excess of acrylonitrile to the solution. An exothermic reaction will occur, indicating the initiation of the Michael addition.
- Allow the reaction to proceed, typically with stirring, for several hours to ensure complete addition of acrylonitrile to all primary amine groups.
- The resulting product is the nitrile-terminated half-generation dendrimer (G0.5).

Step 2: Reduction of Nitrile Groups to Primary Amines (Generation 0.5 to Generation 1.0)

Method A: Catalytic Hydrogenation with Raney-Nickel

- Transfer the aqueous solution of the G0.5 dendrimer to a high-pressure reactor.
- Add Raney-Nickel catalyst to the solution.
- Pressurize the reactor with hydrogen gas and heat to the specified temperature (e.g., 70°C) with stirring.
- Maintain the reaction under pressure for a set duration to ensure complete reduction of the nitrile groups.
- After cooling and depressurizing, the catalyst is removed by filtration.
- The solvent is removed under reduced pressure to yield the amine-terminated first-generation (G1.0) PPI dendrimer.

Method B: Reduction with Lithium Aluminum Hydride (LiAlH₄)

- In a separate flask under an inert atmosphere, prepare a suspension of LiAlH₄ in anhydrous ethoxyethane.
- Slowly add a solution of the G0.5 dendrimer in ethoxyethane to the LiAlH₄ suspension.
- After the addition is complete, the reaction mixture is typically stirred for several hours.
- The reaction is carefully quenched, and the product is worked up with a dilute acid to yield the G1.0 PPI dendrimer.

Step 3: Synthesis of Higher Generations

To obtain higher generation dendrimers (G2.0, G3.0, etc.), repeat the two-step sequence of Michael addition and nitrile reduction, starting with the amine-terminated dendrimer from the previous generation. The molar equivalents of acrylonitrile will need to be adjusted for each subsequent Michael addition step to account for the increased number of primary amine groups.

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References

- 1. [biorxiv.org \[biorxiv.org\]](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC10000000/)
- 2. Modular and efficient synthesis of a poly (propylene imine) (PPI) dendron applied to acid-sensitive doxorubicin conjugation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3,3',3"-Nitrilotris(propylamine) CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583958#3-3-3-nitrilotris-propylamine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1583958#3-3-3-nitrilotris-propylamine-cas-number-and-molecular-weight)

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